

2-Formyl-3-iodobenzoic acid CAS number

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Compound of Interest

Compound Name: 2-Formyl-3-iodobenzoic acid

Cat. No.: B13017813

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Introduction and Strategic Importance

In the landscape of drug discovery and materials science, the availability of densely functionalized, synthetically versatile building blocks is paramount. **2-Formyl-3-iodobenzoic acid** emerges as a molecule of high strategic value. Its architecture incorporates three distinct and orthogonally reactive functional groups:

- **Aryl Iodide (C3-Position):** Serves as a premier functional handle for a vast array of transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck, Buchwald-Hartwig), enabling the facile introduction of carbon, nitrogen, and oxygen-based substituents. [\[1\]](#)
- **Formyl (Aldehyde) Group (C2-Position):** A versatile electrophile for nucleophilic additions, reductive aminations, Wittig reactions, and condensations, crucial for chain extension and the formation of heterocyclic rings.
- **Carboxylic Acid (C1-Position):** Functions as a powerful directing group in its synthesis (vide infra), a key site for amide and ester formation, and a handle for modulating physicochemical properties such as solubility.

This guide will navigate the synthesis, characterization, and synthetic utility of this compound, providing researchers with the foundational knowledge to leverage its potential in their programs. While a dedicated CAS number for **2-Formyl-3-iodobenzoic acid** is not found in major chemical databases, its isomers such as 3-Formyl-2-iodobenzoic acid (CAS 921620-77-1) and 3-Formyl-5-iodobenzoic acid (CAS 1289015-17-3) are known, underscoring the feasibility of its existence and synthesis.^{[2][3]}

Physicochemical and Safety Data

The properties of **2-Formyl-3-iodobenzoic acid** can be predicted based on its structure and comparison with its known isomers.

Property	Value / Description	Source / Rationale
CAS Number	Not Assigned	Inferred from major chemical catalogs
Molecular Formula	C ₈ H ₅ IO ₃	-
Molecular Weight	276.03 g/mol	[2]
Appearance	Predicted to be a white to off-white solid	Analogy to isomers[4]
Melting Point	To be determined experimentally	-
Solubility	Predicted to be soluble in organic solvents (e.g., MeOH, CHCl ₃), sparingly soluble in water	Analogy to isomers[5]
Hazard Statements	H302, H315, H319, H335 (Assumed)	Based on isomers[3]
Precautionary Codes	P261, P264, P280, P302+P352, P305+P351+P338 (Assumed)	Based on isomers[3]

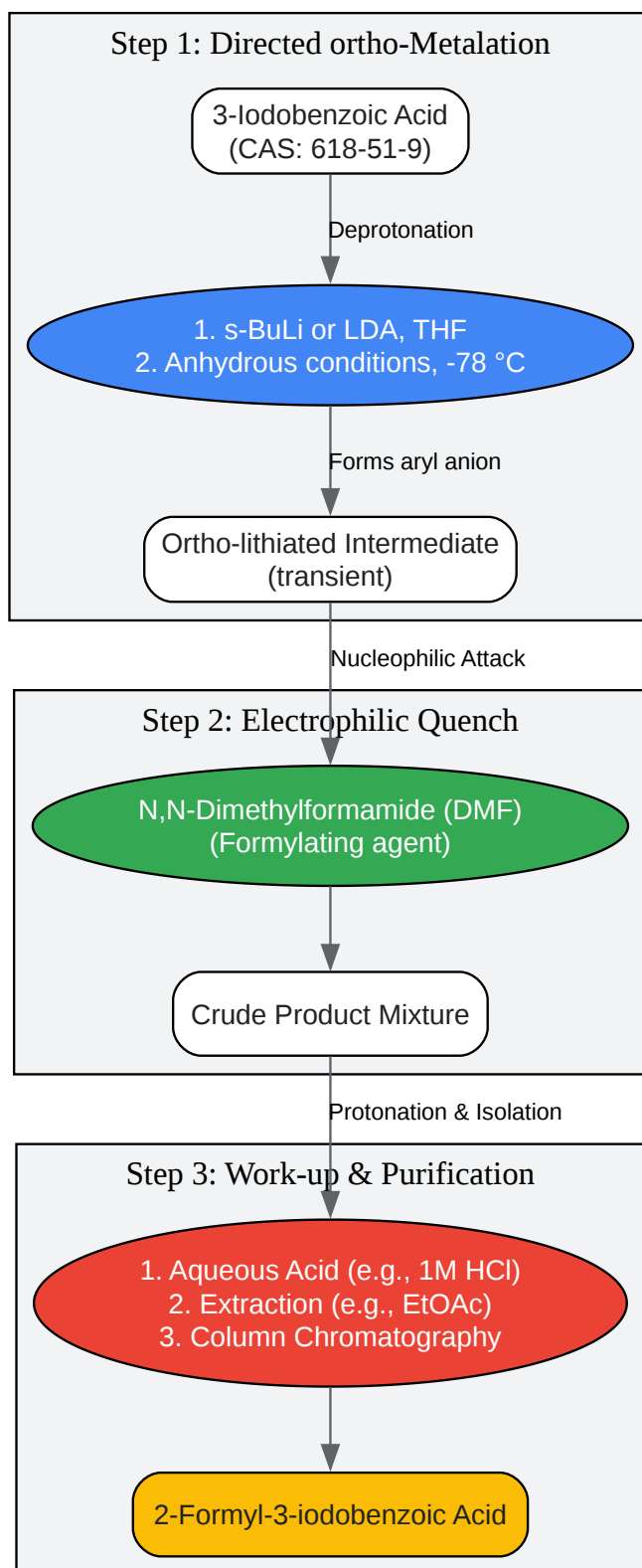
Safety Profile: As a novel compound, **2-Formyl-3-iodobenzoic acid** should be handled with care in a well-ventilated fume hood, using appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Based on the hazard profile of its isomers, it should be considered harmful if swallowed, a skin and serious eye irritant, and may cause respiratory irritation.[3]

Synthesis and Mechanistic Considerations

The absence of a commercial source necessitates a de novo synthesis. The most chemically sound and regioselective approach is the directed ortho-metalation (DoM) of 3-iodobenzoic acid.

Proposed Synthetic Route: Directed ortho-Metalation

Directed ortho-metalation is a powerful strategy where a functional group directs deprotonation of the adjacent ortho position with a strong base, creating a nucleophilic aryl anion that can be trapped by an electrophile.[6] The carboxylic acid is an excellent directing group after in-situ deprotonation.



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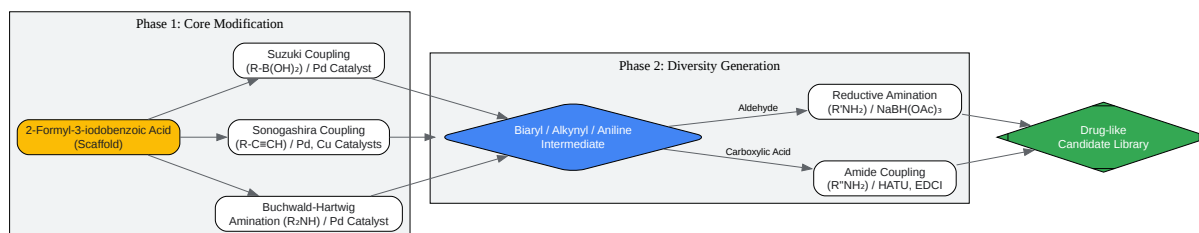
Caption: Proposed synthesis of **2-Formyl-3-iodobenzoic acid** via Directed ortho-Metalation.

Causality and Experimental Insight:

- **Choice of Base:** Strong, sterically hindered bases like sec-butyllithium (s-BuLi) or lithium diisopropylamide (LDA) are required to deprotonate the aromatic C-H bond, which is significantly less acidic than the carboxylic acid proton. The reaction is performed at -78 °C to prevent side reactions and decomposition of the highly reactive organolithium species.
- **Solvent:** Anhydrous tetrahydrofuran (THF) is the solvent of choice as it is aprotic and effectively solvates the lithium cation.
- **Electrophile:** N,N-Dimethylformamide (DMF) is used as the formylating agent. The aryl anion attacks the electrophilic carbonyl carbon of DMF.
- **Work-up:** An acidic work-up is critical to protonate the intermediate alkoxide and the carboxylate, yielding the final neutral product.

Applications in Drug Discovery & Synthesis

The trifunctional nature of **2-Formyl-3-iodobenzoic acid** makes it a powerful platform for generating molecular diversity. A logical workflow would involve leveraging the most robust reaction (cross-coupling) first, followed by derivatization of the other handles.



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Caption: Workflow for generating a diverse chemical library from the core scaffold.

This sequential functionalization strategy allows for the rapid exploration of chemical space around a core scaffold, a key process in hit-to-lead optimization.[7] For example, iodinated benzoic acids are precursors for radio-imaging agents and have been used to synthesize compounds with potential anti-stroke properties.[8]

Experimental Protocols

This section provides a detailed, self-validating protocol for the proposed synthesis.

Synthesis of 2-Formyl-3-iodobenzoic Acid

Materials:

- 3-Iodobenzoic acid (CAS 618-51-9)[9]
- sec-Butyllithium (s-BuLi), 1.4 M in cyclohexane
- N,N-Dimethylformamide (DMF), anhydrous
- Tetrahydrofuran (THF), anhydrous
- Hydrochloric acid (HCl), 1 M aqueous solution
- Ethyl acetate (EtOAc)
- Brine (saturated NaCl solution)
- Magnesium sulfate (MgSO₄), anhydrous
- Silica gel for column chromatography

Procedure:

- Reactor Setup: To a flame-dried, three-neck round-bottom flask equipped with a magnetic stir bar, a thermometer, and a nitrogen inlet, add 3-iodobenzoic acid (1.0 eq).

- **Dissolution:** Add anhydrous THF (approx. 0.1 M concentration) and stir to dissolve.
- **Cooling:** Cool the solution to -78 °C using a dry ice/acetone bath. Causality: Low temperature is essential to maintain the stability of the organolithium intermediates and control the reaction rate.
- **Deprotonation:** Slowly add *s*-BuLi (2.2 eq) dropwise via syringe, ensuring the internal temperature does not exceed -70 °C. Stir the resulting slurry for 2 hours at -78 °C. Causality: The first equivalent of base deprotonates the carboxylic acid, and the second deprotonates the C2 position. A slight excess ensures complete reaction.
- **Electrophilic Quench:** Add anhydrous DMF (3.0 eq) dropwise, again maintaining the temperature below -70 °C. After the addition is complete, allow the reaction to stir at -78 °C for 1 hour, then slowly warm to room temperature overnight.
- **Work-up:** Cool the reaction to 0 °C in an ice bath and cautiously quench by the slow addition of 1 M HCl until the pH is ~2. Causality: This step protonates the alkoxide and carboxylate and neutralizes any remaining base.
- **Extraction:** Transfer the mixture to a separatory funnel and extract with ethyl acetate (3x). Combine the organic layers, wash with water and then brine, dry over anhydrous MgSO₄, and filter.
- **Purification:** Concentrate the filtrate under reduced pressure. The crude residue should be purified by flash column chromatography on silica gel (using a hexane/ethyl acetate gradient) to yield the pure **2-Formyl-3-iodobenzoic acid**.
- **Validation:** Characterize the final product by ¹H NMR, ¹³C NMR, and LC-MS to confirm its structure, purity, and identity.

Conclusion

2-Formyl-3-iodobenzoic acid represents a powerful and underutilized scaffold for synthetic and medicinal chemistry. Its trifunctional nature permits a diverse range of chemical transformations in a controlled, sequential manner. While not commercially available, this guide demonstrates that its synthesis is readily achievable through established organometallic techniques like directed ortho-metalation. By providing a detailed synthetic protocol and

outlining its potential in building complex molecular architectures, this document serves as a valuable resource for researchers aiming to innovate in drug discovery and advanced materials.

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